

Preparing RC-3095 TFA Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B15604068

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Abstract

RC-3095 is a potent and selective antagonist of the bombesin/gastrin-releasing peptide receptor (GRPR).[1][2] This peptide, supplied as a trifluoroacetate (TFA) salt, has demonstrated significant anti-inflammatory and anti-tumor effects in various preclinical models. [3][4][5] Proper preparation of a stock solution is the critical first step for ensuring accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **RC-3095 TFA** stock solutions to support research in areas such as inflammation, oncology, and neuroscience.

Product Information

Chemical Properties

Property	Value
Compound Name	RC-3095 TFA
CAS Number	1217463-61-0
Molecular Formula	C ₅₈ H ₈₀ F ₃ N ₁₅ O ₁₁
Molecular Weight	1220.34 g/mol
Target	Bombesin Receptor / Gastrin-Releasing Peptide Receptor (GRPR)
Pathway	GPCR/G Protein

Data sourced from MedChemExpress.[\[2\]](#)

Solubility

Solvent	Solubility	Notes
Water	40 mg/mL (32.78 mM)	Requires sonication for complete dissolution.
DMSO	Not specified	Generally, peptide solubility in DMSO is high. However, water is the recommended solvent.

Data sourced from MedChemExpress.[\[2\]](#)

Experimental Protocols

Materials and Equipment

- **RC-3095 TFA** powder
- Sterile, nuclease-free water (e.g., cell culture grade, Milli-Q, or equivalent)
- Ultrasonic bath (sonicator)
- Sterile, low-protein binding microcentrifuge tubes (e.g., polypropylene)

- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- 0.22 µm sterile syringe filter (if sterile filtration is required)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RC-3095 TFA** in water.

- **Acclimatization:** Before opening, allow the vial of **RC-3095 TFA** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Calculation of Required Volume:** To prepare a 10 mM stock solution from 1 mg of **RC-3095 TFA**, the required volume of solvent is calculated as follows:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

$$\text{Volume (µL)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 1220.34 \text{ g/mol})) * 1,000,000 \text{ µL/L} \approx 81.94 \text{ µL}$$

For ease of pipetting and to ensure accuracy, it is often practical to prepare a larger volume. For example, to prepare 100 µL of a 10 mM solution, you would need 1.22 mg of **RC-3095 TFA**.

- **Reconstitution:** a. Carefully add the calculated volume of sterile water to the vial containing the **RC-3095 TFA** powder. b. Cap the vial tightly and gently vortex for 10-15 seconds to initially mix the contents. c. Place the vial in an ultrasonic water bath and sonicate for 5-10 minutes, or until the powder is completely dissolved. Visually inspect the solution against a light source to ensure there are no visible particulates.
- **Sterile Filtration (Optional but Recommended):** If the stock solution will be used in cell culture or other sterile applications, it should be filter-sterilized. a. Draw the solution into a sterile syringe. b. Attach a 0.22 µm sterile syringe filter to the syringe. c. Dispense the solution through the filter into a sterile, low-protein binding microcentrifuge tube.

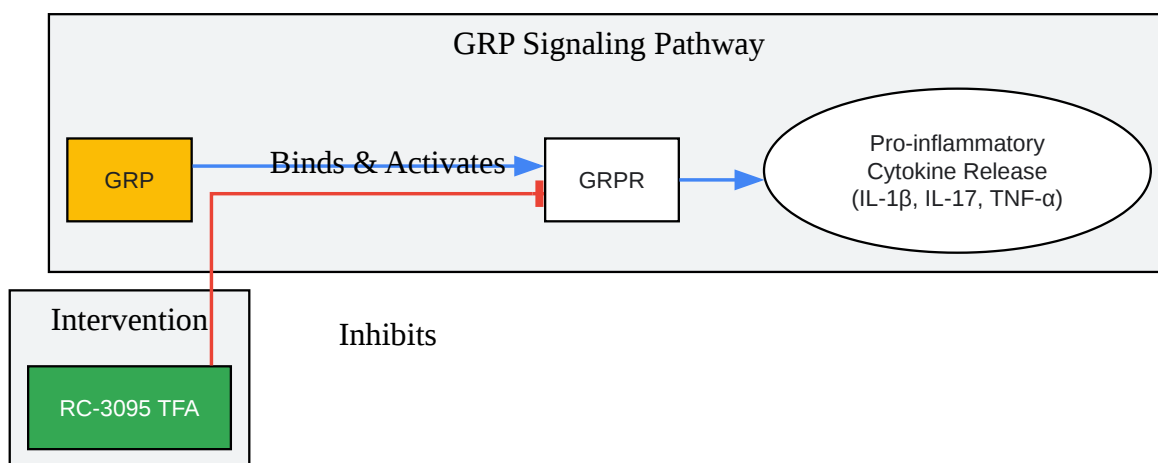
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile, low-protein binding microcentrifuge tubes.
- Storage: Store the aliquots under the following conditions:
 - -80°C for long-term storage (up to 6 months).[1]
 - -20°C for short-term storage (up to 1 month).[1]

Ensure the tubes are sealed tightly to prevent moisture accumulation.[1]

Application Notes

Mechanism of Action

RC-3095 acts as a selective antagonist for the Gastrin-Releasing Peptide Receptor (GRPR).[1] In various disease models, particularly in arthritis, its administration has been shown to reduce the levels of pro-inflammatory cytokines such as Interleukin-17 (IL-17), Interleukin-1 β (IL-1 β), and Tumor Necrosis Factor- α (TNF- α).[3] This anti-inflammatory effect is associated with reduced neutrophil migration and proteoglycan loss.[3]

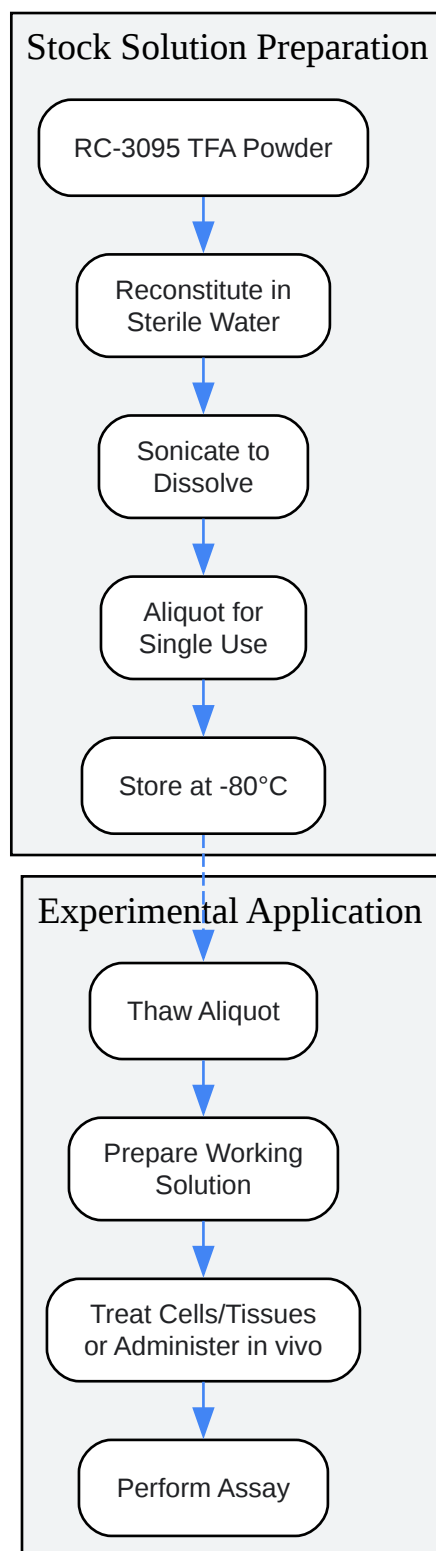


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Caption: Mechanism of action of **RC-3095 TFA**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing and using **RC-3095 TFA** in experiments.



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Caption: Workflow for **RC-3095 TFA** stock solution preparation and use.

Safety and Handling

- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **RC-3095 TFA** powder and solutions.
- Handle the compound in a well-ventilated area.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Citing this Document

When referencing this protocol, please cite it as: "Preparing **RC-3095 TFA** Stock Solution: Application Notes and Protocols."

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